

# Physical and chemical properties of Indole-15N

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## Compound of Interest

Compound Name: Indole-15N

Cat. No.: B8821393

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An In-depth Technical Guide to the Physical and Chemical Properties of **Indole-15N**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **Indole-15N**, a stable isotope-labeled form of indole. The incorporation of the nitrogen-15 ( $^{15}\text{N}$ ) isotope makes it an invaluable tool in various research applications, particularly in metabolic studies, drug development, and advanced analytical techniques such as NMR and mass spectrometry. This document details its fundamental properties, experimental protocols for its synthesis and analysis, and its significance in biological contexts.

## Core Physical and Chemical Properties

**Indole-15N** shares most of its physical and chemical characteristics with its unlabeled counterpart, with the primary difference being its increased molecular weight due to the  $^{15}\text{N}$  isotope.

## General Properties

The fundamental identifying characteristics of **Indole-15N** are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> <sup>15</sup> N	[1][2]
Molecular Weight	118.14 g/mol	[1][2][3]
CAS Number	40167-58-6	
Unlabeled CAS	120-72-9	
Isotopic Purity	≥98 atom % <sup>15</sup> N	
Chemical Purity	≥98%	
Mass Shift	M+1	

## Physical Properties

The physical state and thermal properties of **Indole-15N** are critical for its handling, storage, and application in various experimental setups.

Property	Value	Reference
Appearance	Light yellow to brown solid	
Form	Crystalline solid/scales	
Melting Point	52-54 °C	
Boiling Point	253-254 °C	
Flash Point	121 °C (closed cup)	
Storage	Store at room temperature, away from light and moisture.	

## Solubility Profile

Solubility is a key parameter for the use of **Indole-15N** in biological assays and analytical chemistry.

Solvent	Solubility	Reference
Water	Slightly soluble, ~0.19 g/100 mL at 20°C. Solubility increases in hot water.	
Organic Solvents	Readily soluble in ethanol, ether, benzene, chloroform, ethyl acetate, and propylene glycol.	
Other	Insoluble in glycerol and mineral oil.	

## Spectroscopic Data

Spectroscopic data is fundamental for the structural confirmation and quantification of **Indole-15N**.

Technique	Key Findings and Data	Reference
NMR Spectroscopy	$^1\text{H}$ , $^{13}\text{C}$ , and $^{15}\text{N}$ NMR spectra have been extensively studied. The $^{15}\text{N}$ chemical shift was measured at -254.05 ppm. Spin-spin coupling constants and isotopic chemical shifts of $^{13}\text{C}$ nuclei have been determined, providing valuable structural information.	
Mass Spectrometry	Used as an internal standard for quantitative analysis by GC-MS or LC-MS. The M+1 mass shift is a key identifier. It is used in metabolomics to trace the fate of nitrogen atoms and unambiguously identify molecular formulas of indole-containing metabolites.	

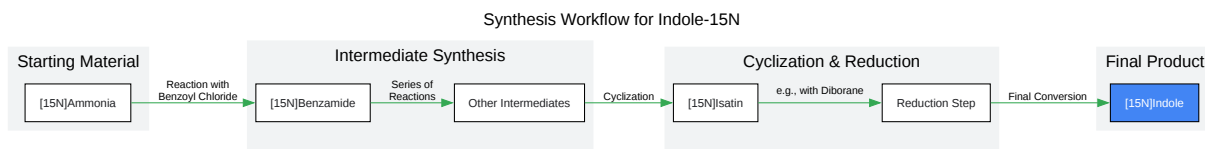
## Experimental Protocols and Methodologies

The synthesis and analysis of **Indole-15N** require specific and detailed experimental procedures.

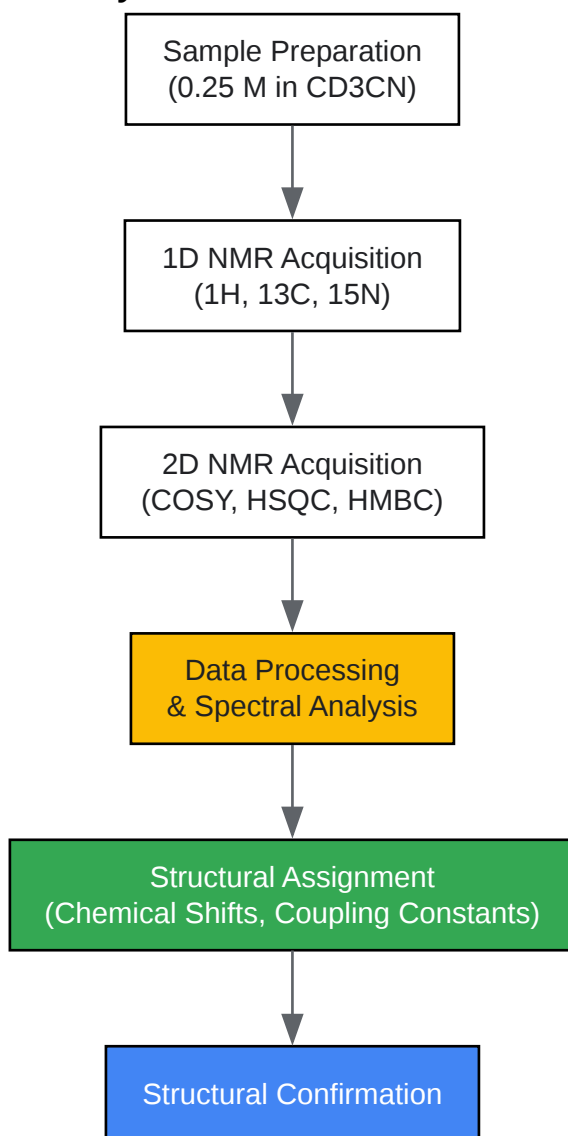
### Synthesis of Indole-15N

A common method for synthesizing selectively labeled [ $^{15}\text{N}$ ]indole involves several steps to ensure high chemical and isotopic purity. The Fischer indole synthesis is a widely recognized method for creating the indole ring structure.

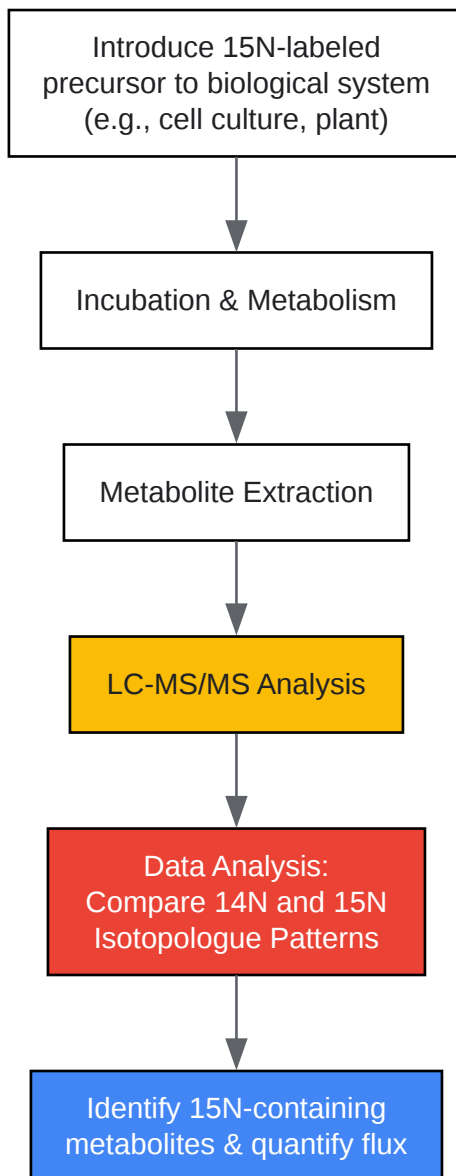
Workflow for a Representative Synthesis: A generalized workflow starting from  $^{15}\text{N}$ -labeled ammonia is described below.



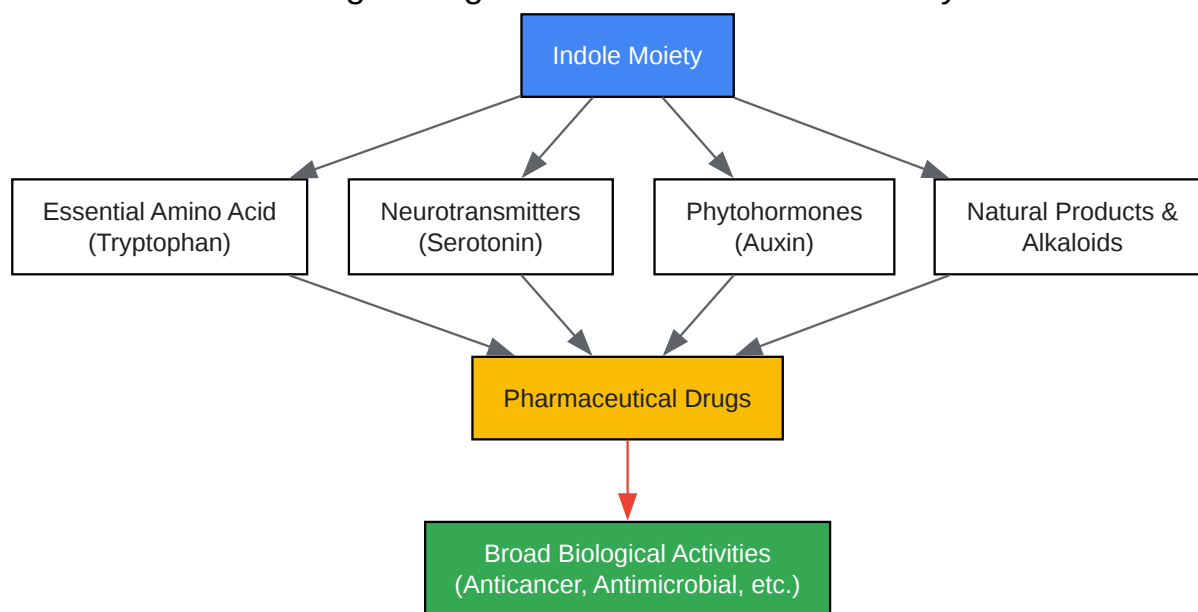
## NMR Analysis Workflow for Indole-15N



## Metabolite Tracking using $^{15}\text{N}$ -Labeling



## Biological Significance of the Indole Moiety



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## References

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